

KZR-504 solubility in DMSO and other solvents

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Compound of Interest

Compound Name: KZR-504

Cat. No.: B15580646

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KZR-504 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility and handling of **KZR-504**, a selective inhibitor of the immunoproteasome's low molecular mass polypeptide 2 (LMP2) subunit.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **KZR-504**?

A1: The recommended solvent for dissolving **KZR-504** is dimethyl sulfoxide (DMSO). It is highly soluble in DMSO.

Q2: What is the maximum solubility of **KZR-504** in DMSO?

A2: **KZR-504** has a high solubility in DMSO, reaching up to 100 mg/mL (241.88 mM).[1] It is important to note that ultrasonic assistance may be required to achieve this concentration.[1]

Q3: Is **KZR-504** soluble in other common laboratory solvents like ethanol or methanol?

A3: While specific quantitative data for the solubility of **KZR-504** in other organic solvents such as ethanol, methanol, or acetonitrile is not readily available, general principles of peptide solubility can be applied. As **KZR-504** is a peptide-like molecule, it is expected to have some solubility in organic solvents. However, empirical testing of a small amount of the compound is recommended to determine the solubility in your specific solvent of choice.

Q4: How should I prepare **KZR-504** for in vivo studies?

A4: For in vivo administration, **KZR-504** is typically first dissolved in DMSO and then further diluted in a suitable vehicle. Several formulations have been described with a solubility of at least 2.5 mg/mL.^{[1][2]} Commonly used vehicles include combinations of PEG300, Tween-80, saline, SBE- β -CD (sulfobutylether- β -cyclodextrin), and corn oil.^{[1][2]}

Q5: How should I store **KZR-504** stock solutions?

A5: Stock solutions of **KZR-504** in DMSO should be aliquoted to avoid repeated freeze-thaw cycles. For long-term storage, it is recommended to store the aliquots at -20°C or -80°C.

Troubleshooting Guide

Issue: The **KZR-504** powder is not dissolving completely in DMSO.

- **Solution 1: Increase Sonication Time:** **KZR-504** may require sonication to fully dissolve, especially at higher concentrations.^[1] Ensure you are using an ultrasonic bath and sonicate for a sufficient period.
- **Solution 2: Gentle Warming:** Gentle warming of the solution can aid in dissolution. However, avoid excessive heat to prevent potential degradation of the compound.
- **Solution 3: Check Solvent Quality:** Ensure you are using high-purity, anhydrous DMSO. The presence of water can affect the solubility of many organic compounds.

Issue: **KZR-504** precipitates when I dilute my DMSO stock solution into an aqueous buffer for my experiment.

- **Solution:** This is a common issue when diluting a compound from a high-concentration organic stock into an aqueous medium. To mitigate this, perform serial dilutions of your DMSO stock in DMSO first to lower the concentration. Then, add the final, more diluted DMSO solution to your aqueous buffer. This gradual decrease in the organic solvent concentration can help prevent precipitation.

Quantitative Solubility Data

Solvent/Vehicle	Solubility	Molar Concentration (approx.)	Notes
DMSO	100 mg/mL	241.88 mM	Ultrasonic assistance may be required.[1]
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5 mg/mL	≥ 6.05 mM	Clear solution.[1][2]
10% DMSO, 90% (20% SBE-β-CD in Saline)	≥ 2.5 mg/mL	≥ 6.05 mM	Clear solution.[1][2]
10% DMSO, 90% Corn Oil	≥ 2.5 mg/mL	≥ 6.05 mM	Clear solution.[1][2]

Molecular Weight of **KZR-504**: 413.43 g/mol

Experimental Protocols

Preparation of a 10 mM KZR-504 Stock Solution in DMSO

- Weighing: Accurately weigh out 4.13 mg of **KZR-504** powder.
- Dissolving: Add 1 mL of high-purity, anhydrous DMSO to the powder.
- Sonication: Place the vial in an ultrasonic bath and sonicate until the powder is completely dissolved, resulting in a clear solution.
- Storage: Aliquot the stock solution into smaller volumes and store at -20°C or -80°C.

Protocol for In Vivo Formulation (Example)

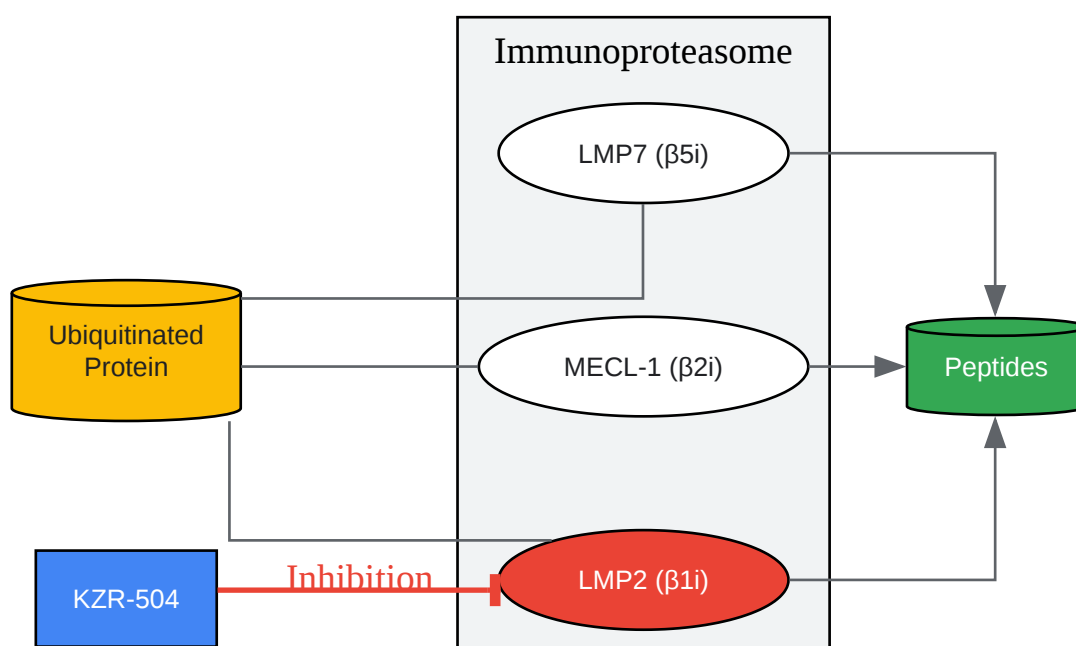
This protocol is based on formulations achieving a solubility of ≥ 2.5 mg/mL.[1][2]

- Initial Dissolution: Prepare a concentrated stock solution of **KZR-504** in DMSO (e.g., 25 mg/mL).
- Vehicle Preparation: In a separate tube, prepare the desired vehicle. For example, for a vehicle of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline, combine the appropriate volumes of each component.
- Final Formulation: Slowly add the **KZR-504** DMSO stock solution to the vehicle while vortexing to ensure proper mixing and prevent precipitation. The final concentration of DMSO in the formulation should be 10%.

Visualizations

KZR-504 Mechanism of Action

KZR-504 is a selective inhibitor of the LMP2 (Low Molecular Mass Polypeptide 2) subunit of the immunoproteasome. The immunoproteasome is a specialized form of the proteasome found in hematopoietic cells and is involved in processing antigens for presentation by MHC class I molecules, as well as in cytokine signaling and T-cell differentiation. By inhibiting the LMP2 subunit, **KZR-504** disrupts the normal function of the immunoproteasome, which is a therapeutic strategy for autoimmune diseases.

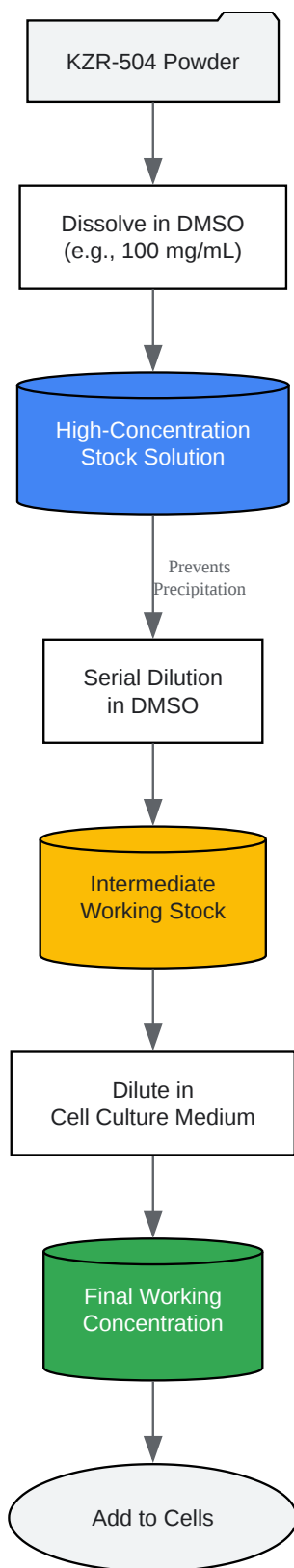


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Caption: **KZR-504** selectively inhibits the LMP2 subunit of the immunoproteasome.

Experimental Workflow: Preparing KZR-504 for Cell-Based Assays

This diagram outlines the general workflow for preparing **KZR-504** from a powder to a final working concentration for use in cell-based experiments.



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Caption: Workflow for preparing **KZR-504** for in vitro experiments.

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References

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